

# 3-[(4-Chlorophenyl)sulfonyl]propanenitrile material safety data sheet (MSDS)

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## Compound of Interest

Compound Name:	3-[(4-Chlorophenyl)sulfonyl]propanenitrile
CAS No.:	14223-22-4
Cat. No.:	B1296401

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## Technical Monograph: 3-[(4-Chlorophenyl)sulfonyl]propanenitrile

CAS Registry Number: 14223-22-4 Document Type: Technical Handling & Safety Guide (Whitepaper) Version: 2.0 (Research & Development Focus)

## Chemical Constitution & Molecular Architecture

**3-[(4-Chlorophenyl)sulfonyl]propanenitrile** is a functionalized sulfone intermediate used primarily in the synthesis of bioactive heterocyclic compounds and advanced materials. Its structure combines a lipophilic 4-chlorophenyl tail with a polar sulfonyl-nitrile head, creating specific solubility and reactivity profiles critical for experimental design.<sup>[1]</sup>

## Physicochemical Data Matrix

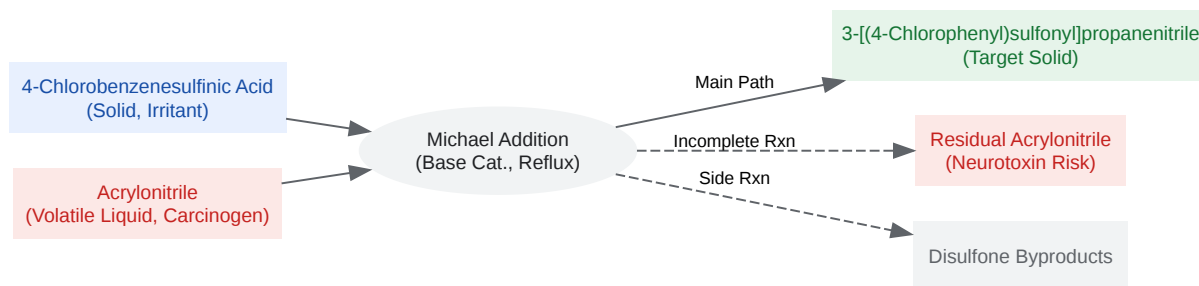
Property	Specification	Experimental Implication
Molecular Formula	C <sub>9</sub> H <sub>8</sub> ClNO <sub>2</sub> S	Carbon scaffold validation via <sup>13</sup> C NMR.
Molecular Weight	229.68 g/mol	Stoichiometric calculations for synthesis.
Physical State	Crystalline Solid	Risk of dust inhalation; requires weighing in a hood.
Solubility (Predicted)	DMSO, DMF, Acetone	Poor water solubility; requires organic co-solvents for biological assays.
LogP (Predicted)	~1.5 - 2.0	Moderate lipophilicity; potential for membrane permeability.
Melting Point	>100°C (Typical for class)	Thermal stability allows for reflux in lower-boiling solvents (e.g., EtOH).

## Synthesis & Impurity Profiling (The Causality of Risk)

Understanding the synthesis is not just for production; it dictates the impurity profile and subsequent safety risks. The most robust synthetic route involves the Michael addition of 4-chlorobenzenesulfonic acid to acrylonitrile.

### Synthetic Pathway & Impurity Logic

The presence of unreacted Acrylonitrile (a volatile carcinogen) or 4-Chlorobenzenesulfonic acid (an irritant) in the final product constitutes the primary "hidden" hazard in lower-purity grades.



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Figure 1: Synthetic pathway illustrating the origin of critical impurities. The persistence of unreacted acrylonitrile is the primary safety concern in crude batches.

## Hazard Dynamics & Toxicology

While the pure compound is a solid sulfone (generally stable), the nitrile moiety (-CN) necessitates a specific toxicological approach.

### The Nitrile Metabolic Risk

Unlike simple cyanide salts, organic nitriles do not release cyanide immediately. They require metabolic activation (typically hepatic Cytochrome P450 oxidation) to liberate the cyanide ion (CN<sup>-</sup>).

- Mechanism:
  - hydroxylation of the carbon adjacent to the nitrogen, followed by decomposition to an aldehyde and HCN.
- Clinical Implication: Toxicity may be delayed (2-6 hours). Standard "instant" cyanide detectors may fail to alert to exposure until symptoms arise.

### GHS Classification (Derived)

Based on SAR (Structure-Activity Relationship) of analogous sulfonyl nitriles:

- H302: Harmful if swallowed.[2]

- H315/H319: Causes skin and serious eye irritation (Sulfonyl group acidity).
- H335: May cause respiratory irritation (Dust hazard).

## Advanced Handling & Storage Protocols

### Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves may be insufficient for long-duration handling if the compound is dissolved in organic solvents (DMSO/DMF), which can act as carriers through the glove material.

Component	Recommendation	Scientific Rationale
Hand Protection	Double-gloving or Laminate (PE/EVOH)	Sulfones in DMSO can permeate standard nitrile (<0.1mm) in <15 mins.
Respiratory	N95/P2 (Solids) or ABEK1 (Synthesis)	Prevents inhalation of fine crystalline dust or residual acrylonitrile vapor.
Eye/Face	Chemical Goggles	Tightly fitting goggles are required; safety glasses do not protect against airborne dust entry.

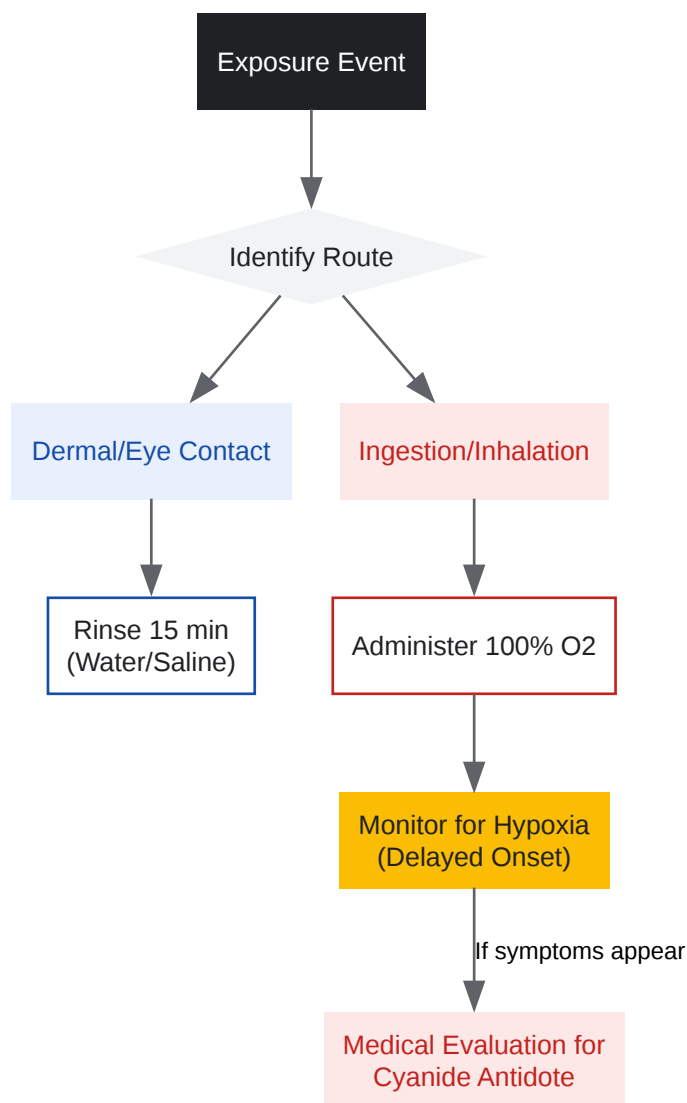
## Solubilization Protocol (Self-Validating)

Objective: To prepare a stable stock solution without precipitation.

- Solvent Choice: DMSO (Dimethyl sulfoxide) is the gold standard.
- Concentration Limit: Do not exceed 100 mM for freeze-thaw stability.
- Validation Step: Upon dissolution, centrifuge at 10,000 x g for 5 minutes. A pellet indicates insolubility or inorganic salt contamination (from the sulfinic acid precursor).

## Emergency Response & First Aid

Critical Note: Treat ingestion or high-dose exposure as a potential delayed cyanide poisoning event.



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Figure 2: Emergency logic flow emphasizing the monitoring phase for delayed toxicity.

## First Aid Measures

- Inhalation: Move to fresh air. If breathing is labored, administer oxygen.[3] Do not perform mouth-to-mouth resuscitation (risk of secondary contamination).

- Skin Contact: Wash with soap and water.[3][4] Do not use organic solvents (ethanol/acetone) to clean skin, as this increases transdermal absorption.
- Ingestion: Rinse mouth. Do not induce vomiting. Transport to a facility equipped with cyanide antidotes (e.g., Hydroxocobalamin).

## References

- Synthetic Methodology: ResearchGate. (2025). Synthesis and characterization of derivatives of 3-[(4-chlorophenyl)sulfonyl] propane hydrazide. (Validating the sulfinic acid/acrylate route). Retrieved from [[Link](#)]
- Nitrile Toxicology: National Institutes of Health (PubChem). (2025).[3][5][6][7] Propionitrile Compound Summary (Toxicological context for nitrile derivatives). Retrieved from [[Link](#)]

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## Sources

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